

# Formulation of Pyraclonil Granules for Aerial Application: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Pyraclonil*

Cat. No.: *B1679897*

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These application notes provide a comprehensive overview and detailed protocols for the formulation of **Pyraclonil** granules intended for aerial application. The focus is on creating a stable, effective, and safe granular herbicide for weed control in water-seeded rice.

**Pyraclonil** is a protoporphyrinogen oxidase (PPO) inhibitor, classified as a Group 14 herbicide. [1][2] It is effective for the pre-emergence and early post-emergence control of various grass, sedge, and broadleaf weeds. [1][3] For aerial application, particularly in flooded environments like rice paddies, a granular formulation is ideal to ensure the active ingredient is delivered to the target area with minimal drift. [3] The commercially available product in the United States is a 1.8% granule formulation.

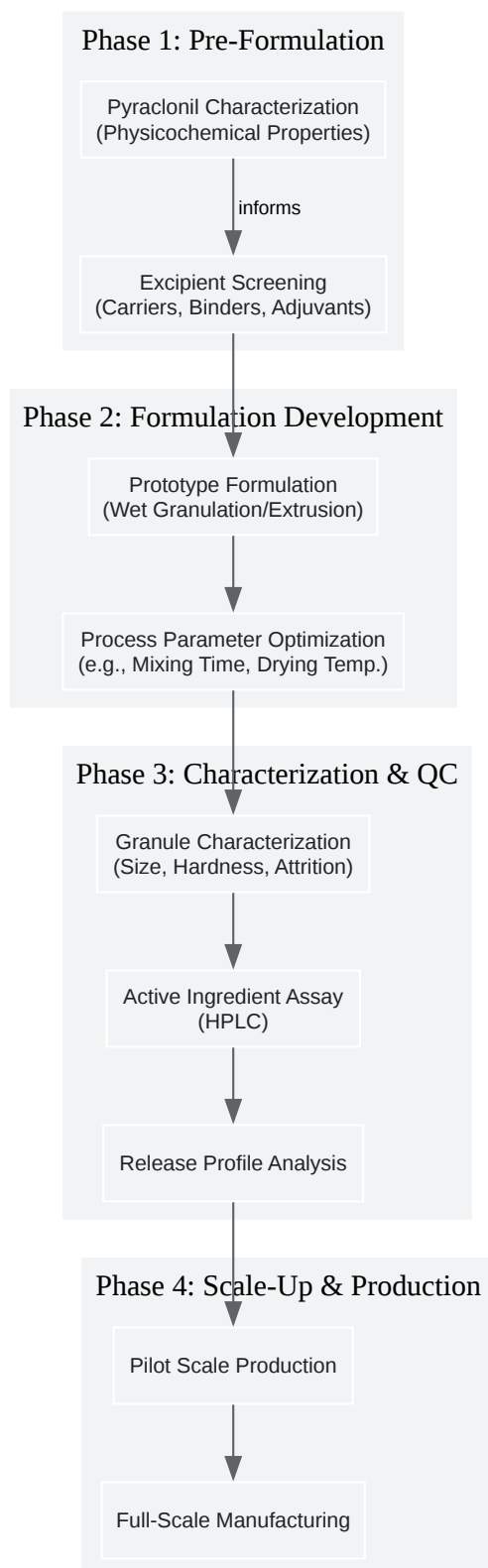
## Physicochemical Properties of Pyraclonil

A thorough understanding of **Pyraclonil**'s properties is essential for developing a stable and effective granular formulation.

Property	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>15</sub> ClN <sub>6</sub>	
Molar Mass	314.77 g/mol	
Water Solubility	50.1 mg/L (at 20°C)	
Vapor Pressure	5.33 x 10 <sup>-8</sup> mm Hg (at 20°C)	
Log K <sub>ow</sub> (Octanol-Water Partition Coefficient)	2.18	
Boiling Point	545.8 ± 50.0 °C (Predicted)	
Density	1.34 g/cm <sup>3</sup>	
Physical State	White to off-white solid	
Stability	Stable to hydrolysis at pH 4, 7, and 9	

## Formulation Workflow

The following diagram illustrates the general workflow for the development and production of **Pyraclonil** granules.



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***Pyraclonil Granule Formulation Workflow***

## Experimental Protocols

Below are detailed protocols for the formulation and quality control of a hypothetical **Pyraclonil** 1.8% granular herbicide.

### Protocol 1: Preparation of Pyraclonil 1.8% Granules (Lab Scale)

Objective: To prepare a 1 kg batch of **Pyraclonil** 1.8% granules using a wet granulation/extrusion method.

Materials:

- **Pyraclonil** technical grade ( $\geq 98\%$  purity)
- Kaolin clay (carrier)
- Bentonite (binder/disintegrant)
- Lignosulfonate (binder)
- Sodium sulfate (dispersant)
- Deionized water

Equipment:

- High-shear mixer/granulator
- Screw-type extruder with a 1.0 mm die
- Fluid bed dryer
- Sieves (e.g., 10, 18, 35, and 60 mesh)
- Analytical balance

Component Ratios for a 1 kg Batch:

Component	Percentage (w/w)	Weight (g)
Pyraclonil (98% a.i.)	1.84	18.4
Kaolin Clay	78.16	781.6
Bentonite	10.00	100.0
Lignosulfonate	8.00	80.0
Sodium Sulfate	2.00	20.0
Total Solids	100.00	1000.0
Deionized Water	q.s. (approx. 20-30%)	~200-300

#### Procedure:

- Pre-blending: Accurately weigh and add the **Pyraclonil**, kaolin clay, bentonite, lignosulfonate, and sodium sulfate to the bowl of the high-shear mixer. Mix the dry powders for 5-10 minutes at a low speed to ensure homogeneity.
- Wet Massing: While mixing at a low speed, slowly add deionized water until a damp, crumbly mass is formed. The consistency should be suitable for extrusion (able to be packed by hand without excessive crumbling or stickiness).
- Extrusion: Transfer the wet mass to the extruder. Extrude the material through the 1.0 mm die to form spaghetti-like strands.
- Spheronization (Optional): For more uniform, spherical granules, the extruded strands can be broken and rounded in a spheronizer.
- Drying: Spread the extruded granules in a single layer on the tray of a fluid bed dryer. Dry the granules at 60-70°C until the moisture content is below 2%.
- Sieving: Sieve the dried granules to obtain the desired particle size fraction, typically between 18 and 35 mesh for aerial application to minimize drift and ensure proper flowability.

## Protocol 2: Quality Control - Granule Attrition Resistance

Objective: To determine the physical integrity and resistance to dust formation of the **Pyraclonil** granules.

Method: Based on standard methods like CIPAC MT 178.2.

Equipment:

- Ro-Tap sieve shaker with a stack of sieves (e.g., 18, 35, and 125 µm)
- Glass bottle with a screw cap
- Analytical balance

Procedure:

- Pre-sifting: Take a representative 50 g sample of the granules and sieve it on a 125 µm sieve to remove any pre-existing fine particles.
- Attrition Test: Accurately weigh the pre-sifted granules and place them in the glass bottle. Subject the bottle to a rolling or tapping motion for a specified period (e.g., 5 minutes) in the sieve shaker (without the sieves).
- Post-sifting: After the attrition period, carefully transfer the entire contents of the bottle onto the 125 µm sieve.
- Quantification: Weigh the material remaining on the sieve.
- Calculation: Attrition Resistance (%) =  $(\text{Weight of granules retained on the sieve} / \text{Initial weight of granules}) \times 100$  A higher percentage indicates better attrition resistance.

## Protocol 3: Quality Control - Active Ingredient (AI) Assay

Objective: To quantify the concentration of **Pyraclonil** in the formulated granules.

Equipment:

- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- C18 reverse-phase column
- Analytical balance
- Volumetric flasks
- Syringe filters (0.45 µm)
- Sonicator

#### Reagents:

- **Pyraclonil** analytical standard
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid

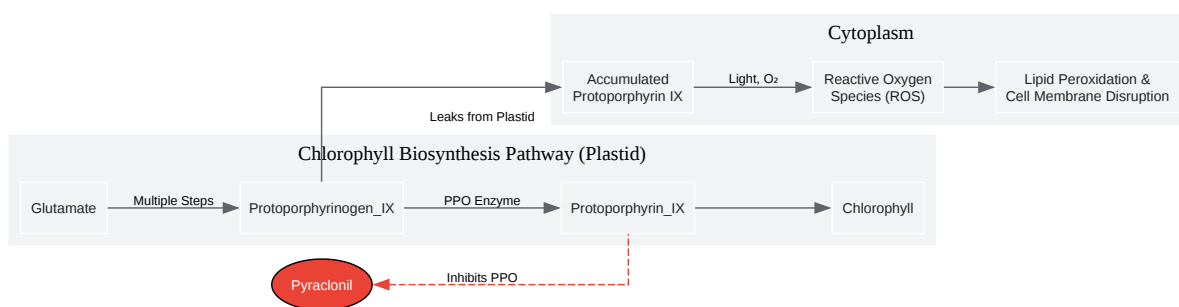
#### Procedure:

- **Standard Preparation:** Prepare a stock solution of **Pyraclonil** analytical standard in acetonitrile. Create a series of calibration standards by diluting the stock solution.
- **Sample Preparation:** a. Grind a representative sample of the granules to a fine powder. b. Accurately weigh an amount of the powdered granules equivalent to approximately 10 mg of **Pyraclonil** into a 100 mL volumetric flask. c. Add approximately 70 mL of acetonitrile and sonicate for 15 minutes to extract the **Pyraclonil**. d. Allow the solution to cool to room temperature and dilute to volume with acetonitrile. e. Filter an aliquot through a 0.45 µm syringe filter into an HPLC vial.
- **HPLC Analysis:**
  - **Mobile Phase:** A gradient of acetonitrile and water with 0.1% formic acid.

- Flow Rate: 1.0 mL/min.
- Injection Volume: 10  $\mu$ L.
- Detection Wavelength: Determined by the UV absorbance maximum of **Pyraclonil**.
- Calculation: Quantify the **Pyraclonil** concentration in the sample by comparing the peak area to the calibration curve generated from the analytical standards.

## Signaling Pathway and Mode of Action

**Pyraclonil** inhibits the enzyme protoporphyrinogen oxidase (PPO) in the chlorophyll biosynthesis pathway of susceptible plants. This inhibition leads to an accumulation of protoporphyrinogen IX, which then leaks from the plastid and is oxidized to protoporphyrin IX in the cytoplasm. In the presence of light and oxygen, protoporphyrin IX generates reactive oxygen species, which cause rapid cell membrane disruption and plant death.



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